

optimizing temperature for cyclohexyldioxy isomerization studies

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Compound of Interest

Compound Name: Cyclohexyldioxy

CAS No.: 2143-59-1

Cat. No.: B12658333

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Technical Support Center: Cyclohexyldioxy Isomerization Studies

Ticket ID: T-OPT-C6H11OO-001 Subject: Optimizing Temperature Windows for Intramolecular H-Shift Kinetics Status: Resolved / Reference Grade Assigned Specialist: Senior Application Scientist, Kinetics Division

Core Concept & Nomenclature Clarification

User Query: I am trying to isolate the isomerization pathway of the **cyclohexyldioxy** radical, but I am struggling to find the optimal temperature range where this pathway dominates over decomposition.

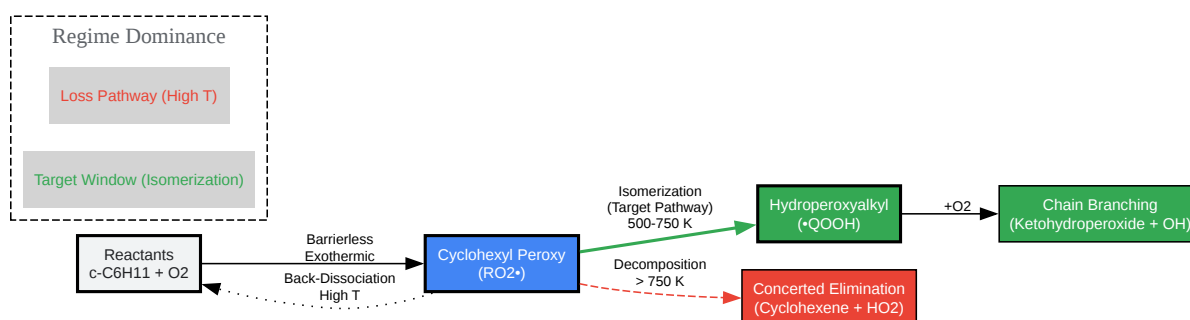
Scientist Response: First, to ensure alignment with standard combustion kinetic literature, the **cyclohexyldioxy** radical is formally designated as the Cyclohexyl Peroxy Radical ().

The "sweet spot" for studying the isomerization of this radical (specifically the internal H-atom transfer to form

) is governed by a delicate competition between three kinetic regimes. If your temperature is too low, the reaction is kinetically frozen or dominated by bimolecular recombination. If too high, the entropic favorability shifts toward concerted elimination (forming cyclohexene) or back-dissociation.

The Kinetic Competition Triangle

To isolate the isomerization signal, you must operate within the Negative Temperature Coefficient (NTC) Onset Region, typically 500 K – 750 K (pressure dependent).



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Figure 1: Reaction pathway competition for the cyclohexyl peroxy radical. The green path represents the target isomerization workflow.

Troubleshooting Guide: Temperature Optimization

Issue 1: "I only detect Cyclohexene and no oxygenated intermediates."

Diagnosis: Thermal Overdrive. You have exceeded the thermal stability limit of the

adduct. Above ~750 K, the concerted elimination channel () becomes the dominant unimolecular sink because it has a higher entropy of activation than the tight transition state required for isomerization.

Corrective Protocol:

- Reduce Reactor Temperature: Step down in 25 K increments starting from your current setpoint.
- Increase Pressure: If you cannot lower T (due to detection limits), increase system pressure (e.g., from 1 atm to 10 atm). Higher pressure shifts the equilibrium toward the collisional stabilization of the

adduct, giving it time to isomerize before it falls apart.

Issue 2: "My mass balance is poor, and I see heavy carbon deposits."

Diagnosis: Wall Condensation & Polymerization. At temperatures optimized for isomerization (< 600 K), the products (ketohydroperoxides and cyclic ethers) have low vapor pressures. They are likely condensing on your probe or reactor walls (cold spots).

Corrective Protocol:

- Heat Tracing: Ensure all transfer lines from the reactor to the detector (e.g., Mass Spec or GC) are heat-traced to at least 400 K (127°C) to prevent condensation of heavy oxygenates ().
- Residence Time Check: If (residence time) is too long at low T, bimolecular self-reactions () will dominate over the unimolecular isomerization.
 - Target: Keep

short enough to minimize bimolecular collisions but long enough for isomerization ().

Issue 3: "I cannot distinguish between the 1,4 and 1,5 isomerization products."

Diagnosis: Isomer Co-elution / Spectral Overlap. Temperature affects the selectivity of the ring strain in the transition state.

- 1,5-H shift: Proceed via a 6-membered ring TS (low strain, dominant).
- 1,4-H shift: Proceed via a 5-membered ring TS (higher strain).

Corrective Protocol:

- Temperature Fine-Tuning: The 1,5-H shift has a lower activation energy (). Lowering the temperature favors the 1,5-pathway exclusively. Raising the temperature slightly opens the 1,4-pathway.
- Use Soft Ionization: If using Mass Spec, switch to Synchrotron Vacuum Ultraviolet (SVUV) or low-energy electron impact to prevent fragmentation that makes isomers indistinguishable.

Experimental Protocol: The "Temperature Scan" Method

Objective: Determine the precise

for maximal
production.

Equipment:

- Jet-Stirred Reactor (JSR) or Flow Reactor.
- Detection: TOF-MS (Time-of-Flight Mass Spectrometry) or GC-MS/FID.

Step-by-Step Workflow:

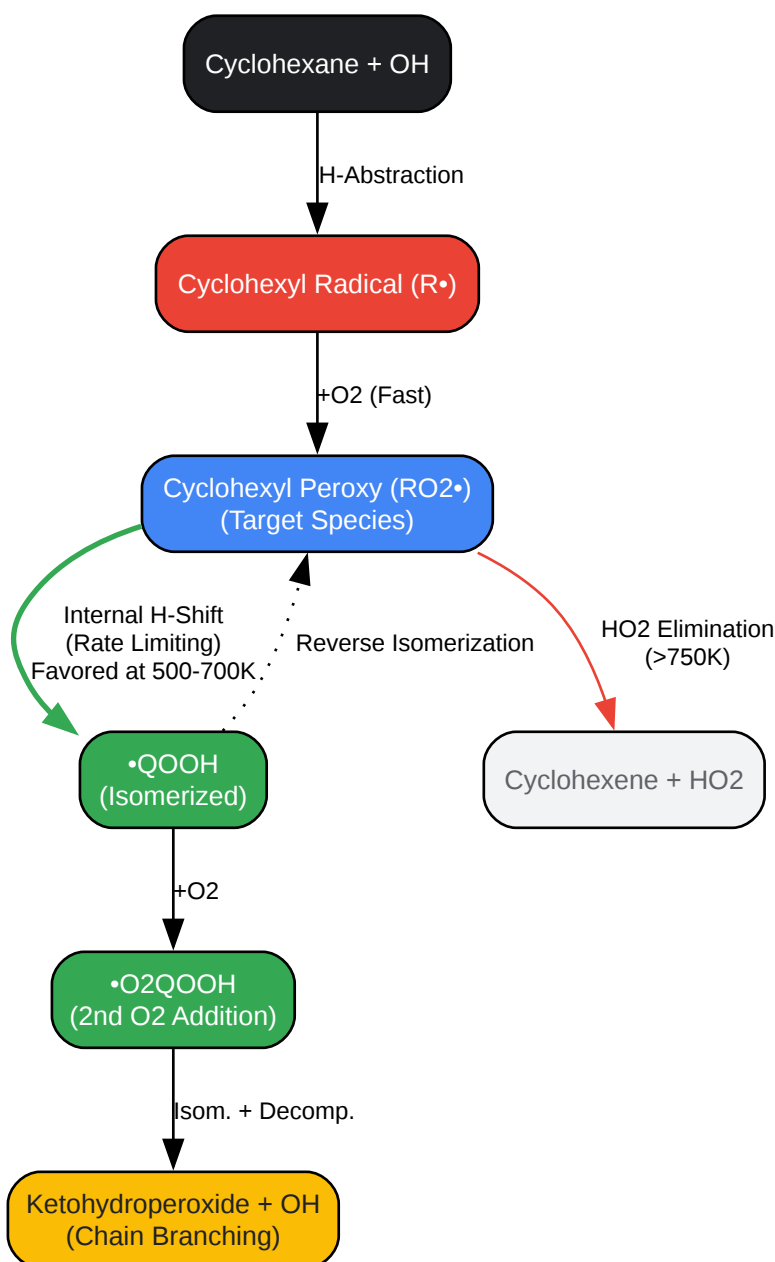
- Baseline Setup:
 - Pressure: 1 atm (start here; higher P aids isomerization).
 - Equivalence Ratio (): 0.5 – 1.0 (Lean to Stoichiometric).
 - Inlet Concentration: 1000 ppm Cyclohexane /
/
diluent.
- The Scan Loop:
 - Start T: 500 K.
 - Step Size: +20 K.
 - End T: 850 K.
- Data Collection Criteria (at each step):
 - Monitor m/z 99 (Cyclohexyl radical fragment) and m/z 115 (, parent peroxy - rare to see intact).
 - Monitor m/z 98 (Cyclohexanone/Cyclohexenol - products of QOOH decomposition).
 - Monitor m/z 82 (Cyclohexene - indicator of elimination).
- Analysis:
 - Plot the ratio of [Oxygenated Products] / [Cyclohexene] vs. Temperature.
 - Optimal T is the peak of this ratio curve before the NTC region collapses.

Expected Kinetic Regimes

Temperature Zone	Dominant Reaction Pathway	Key Product Markers	Action
< 500 K	Bimolecular Recombination	Peroxides (ROOR), Alcohol	Increase T
500 – 700 K	Isomerization ()	Cyclic Ethers, Ketohydroperoxides	Maintain
> 750 K	Concerted Elimination	Cyclohexene (),	Decrease T
> 900 K	C-C Fragmentation	Ethylene, Butadiene	Stop (Too Hot)

Mechanistic Visualization

The following diagram illustrates the critical temperature-dependent branching ratios. Note the "Isomerization Loop" which is the target of this study.



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Figure 2: The "Isomerization Loop" showing the critical path (Green) vs. the high-temperature leak (Red).

References

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